

An In-depth Technical Guide to the Material Safety of Methyltrimethoxysilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyltrimethoxysilane

Cat. No.: B3422404

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyltrimethoxysilane (MTMS), an organosilicon compound with the chemical formula $\text{CH}_3\text{Si}(\text{OCH}_3)_3$, is a versatile chemical intermediate widely utilized in various industrial and research applications.[1][2] Its utility stems from its bifunctional nature, possessing both a reactive methyl group and three hydrolyzable methoxy groups.[3] This allows it to act as a crosslinker in the preparation of polysiloxane polymers, a surface modifying agent, and a component in the synthesis of electronic materials and organometallic compounds.[4][5] In the pharmaceutical and cosmetic sectors, it serves as a film-forming agent, contributing to the texture and longevity of various products.[3] Given its broad applicability, a thorough understanding of its material safety is paramount for professionals handling this compound. This guide provides a comprehensive overview of the material safety data for **methyltrimethoxysilane**, including its physical and chemical properties, toxicological profile, handling and safety precautions, and relevant experimental insights.

Physical and Chemical Properties

Methyltrimethoxysilane is a colorless, free-flowing liquid with a characteristic odor.[4][5] It is stable under normal temperatures and pressures but is sensitive to moisture.[6] Key quantitative physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₁₂ O ₃ Si	[1]
Molecular Weight	136.22 g/mol	[1][7]
Appearance	Colorless liquid	[1][4]
Density	0.955 g/cm ³ at 25 °C	[1][5]
Boiling Point	102-104 °C	[1][5]
Melting Point	-50 °C	[8]
Flash Point	11 °C (51.8 °F)	[6]
Refractive Index	1.3696 - 1.371	[5][9]
Solubility in water	Hydrolyzes	[1][6]

Reactivity and Hazardous Reactions

The primary reactivity concern with **methyltrimethoxysilane** is its hydrolysis in the presence of water or moisture.[6][9] This reaction, which can be catalyzed by both acids and bases, leads to the formation of methanol and silanols (Si-OH).[4][10] The silanol intermediates can then undergo self-condensation to form siloxane (Si-O-Si) bonds, resulting in the formation of oligomeric or polymeric species.[11]

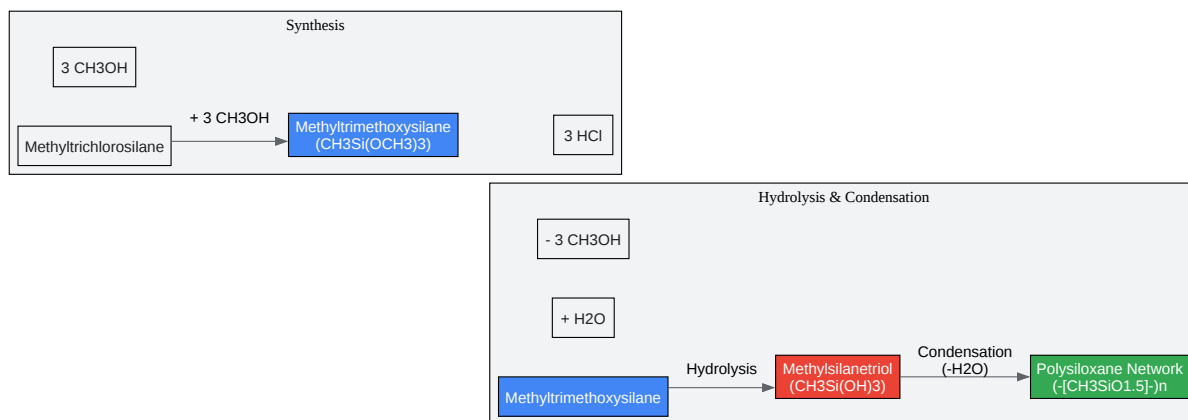
The hydrolysis of **methyltrimethoxysilane** is a stepwise process. Under acidic conditions, the rate of successive hydrolysis steps decreases, while under basic conditions, the opposite is true.[4] This reaction is crucial for its application in forming silicone resins and in sol-gel processes.[5][10]

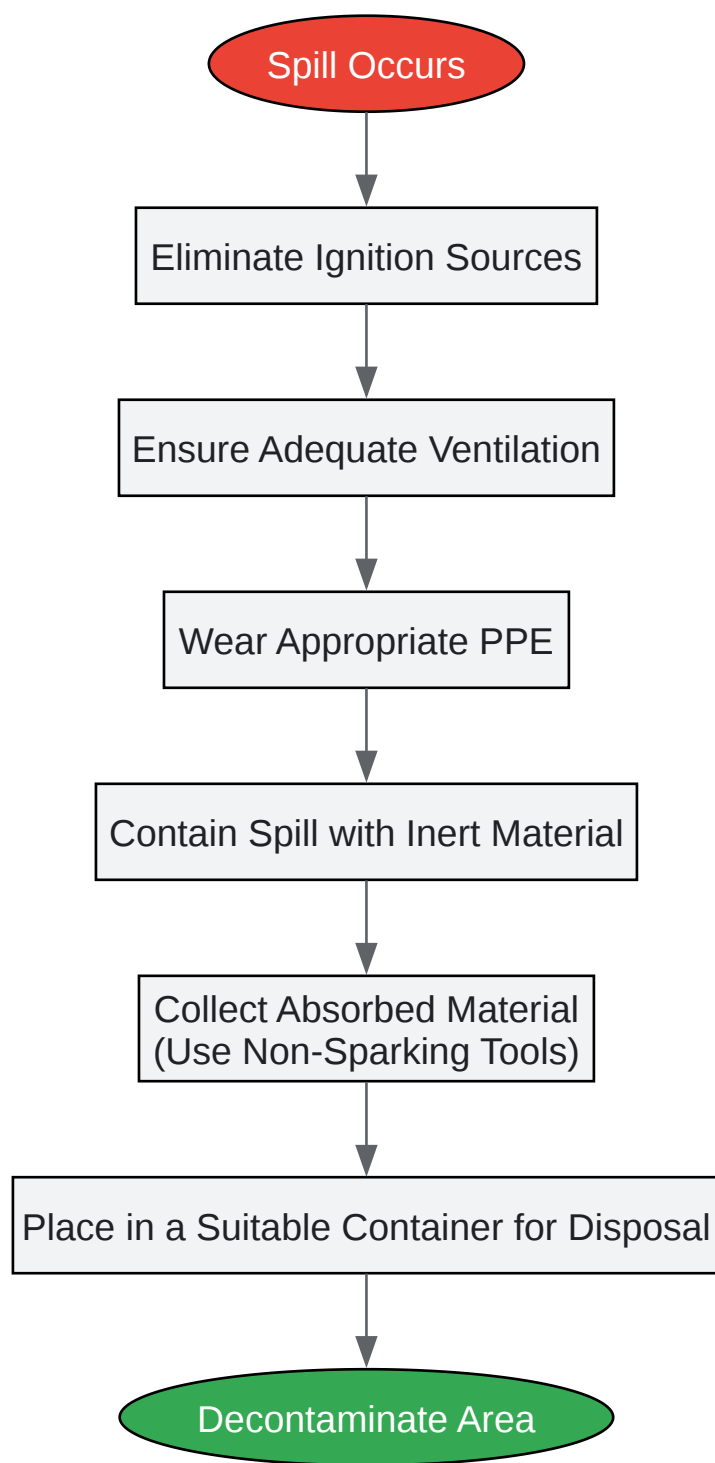
Hazardous Decomposition Products: Upon combustion, **methyltrimethoxysilane** can produce carbon monoxide, carbon dioxide, and silicon dioxide.[6][8] In the presence of moisture, it liberates methanol, which is a toxic substance.[9]

Incompatible Materials: **Methyltrimethoxysilane** is incompatible with water, strong oxidizing agents, and strong acids.[5][6]

Synthesis and Hydrolysis Pathways

The synthesis of **methyltrimethoxysilane** typically involves the alcoholysis of methyltrichlorosilane with methanol.^[4] The hydrolysis and subsequent condensation reactions are central to its application in forming polysiloxane networks.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
- 3. gelest.com [gelest.com]
- 4. en.wikipedia.org [en.wikipedia.org]
- 5. Methyltrimethoxysilane | C₄H₁₂O₃Si | CID 14456 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Page loading... [guidechem.com]
- 7. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
- 8. scispace.com [scispace.com]
- 9. researchgate.net [researchgate.net]
- 10. mdpi.com [mdpi.com]
- 11. CN1410431A - Synthesis method of methyldimethoxy silane - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Material Safety of Methyltrimethoxysilane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3422404#methyltrimethoxysilane-material-safety-data-sheet-msds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com